

(11Z)-3-oxohexadecenoyl-CoA: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (11Z)-3-oxohexadecenoyl-CoA

Cat. No.: B15599574

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Disclaimer: Direct experimental data and established protocols for **(11Z)-3-oxohexadecenoyl-CoA** are not readily available in the reviewed scientific literature. This guide is constructed based on the known biochemical principles of related molecules, including 3-oxoacyl-CoAs, unsaturated fatty acyl-CoAs, and other isomers of hexadecenoyl-CoA. The information presented herein should be considered a theoretical framework to guide experimental design.

Introduction

(11Z)-3-oxohexadecenoyl-CoA is a long-chain fatty acyl-coenzyme A molecule with a carbon chain of 16 atoms, a ketone group at the third carbon (beta-position), and a cis-double bond between the 11th and 12th carbons. As an activated fatty acid, it is presumed to be an intermediate in lipid metabolism, likely involved in either the biosynthesis or beta-oxidation of unsaturated fatty acids. This document provides a technical overview of its potential biochemical roles, relevant metabolic pathways, and hypothetical experimental protocols for its study.

Biochemical Properties and Significance

The structure of **(11Z)-3-oxohexadecenoyl-CoA** suggests its participation in key metabolic pathways. The 3-oxoacyl-CoA moiety is a characteristic intermediate in both fatty acid synthesis and degradation. The presence of a cis-double bond at an odd-numbered carbon position indicates it is likely a substrate for enzymes that can handle unsaturated fatty acids.

Table 1: Predicted Physicochemical Properties of **(11Z)-3-oxohexadecenoyl-CoA** and Related Compounds

| Property | (11Z)-3-oxohexadecenoyl-CoA (Predicted) | 3-Oxohexadecanoyl-CoA | (11Z)-hexadecenoyl-CoA |
|-------------------------|---|--|---|
| Molecular Formula | C37H62N7O18P3S | C37H64N7O18P3S | C37H64N7O17P3S |
| Molecular Weight | ~1017.9 g/mol | 1019.9 g/mol | 999.9 g/mol |
| Charge (at pH 7) | -4 | -4 | -4 |
| Solubility | Predicted to be soluble in aqueous buffers. | Soluble in aqueous buffers. | Soluble in aqueous buffers. |
| Key Structural Features | C16 acyl chain, 3-keto group, 11Z (cis) double bond, Coenzyme A | C16 acyl chain, 3-keto group, Coenzyme A | C16 acyl chain, 11Z (cis) double bond, Coenzyme A |

Note: Data for 3-Oxohexadecanoyl-CoA and (11Z)-hexadecenoyl-CoA are based on available database information. Properties for **(11Z)-3-oxohexadecenoyl-CoA** are predicted based on its structure.

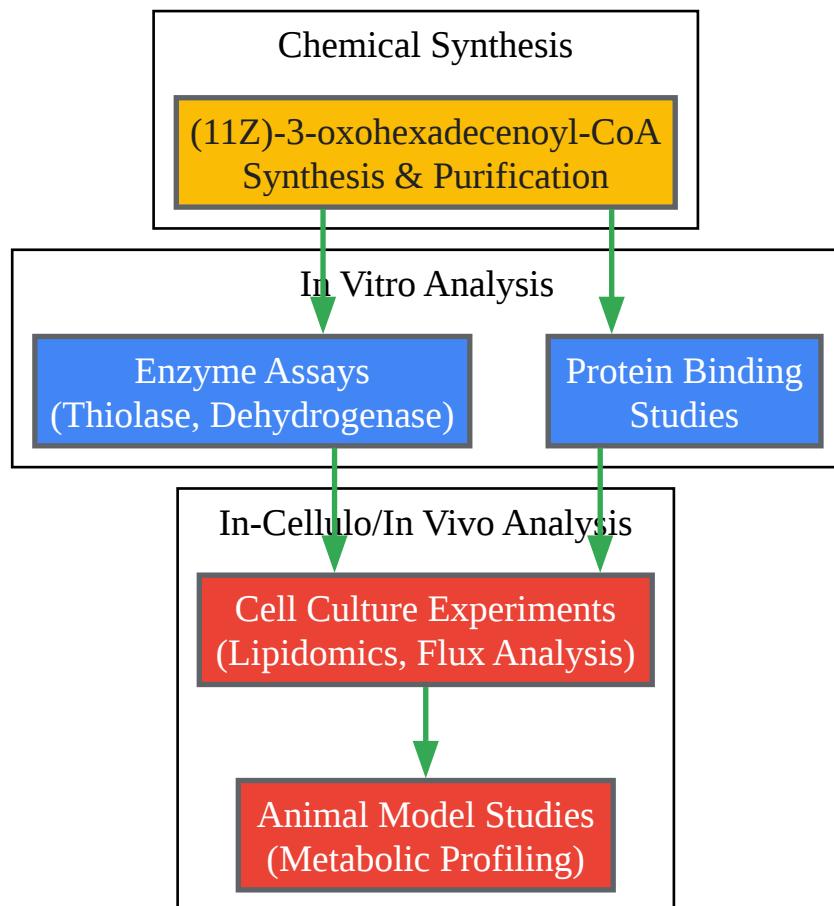
Potential Metabolic Roles and Signaling Pathways

(11Z)-3-oxohexadecenoyl-CoA is likely an intermediate in the beta-oxidation of (11Z)-hexadecenoic acid or a related unsaturated fatty acid. The metabolism of unsaturated fatty acids requires auxiliary enzymes to handle the double bonds that are not in the standard trans-2-enoyl configuration.

Beta-Oxidation of Unsaturated Fatty Acids

In the mitochondrial beta-oxidation of a fatty acid like (11Z)-hexadecenoic acid, several cycles of oxidation would proceed normally until the double bond is near the thioester group. The presence of a cis-double bond requires the action of an isomerase to convert it to a trans-

double bond, allowing beta-oxidation to continue. The introduction of the 3-oxo group suggests the molecule has undergone hydration and oxidation steps of the beta-oxidation spiral.



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- To cite this document: BenchChem. [(11Z)-3-oxohexadecenoyl-CoA: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15599574#11z-3-oxohexadecenoyl-coa-as-a-biochemical-reagent\]](https://www.benchchem.com/product/b15599574#11z-3-oxohexadecenoyl-coa-as-a-biochemical-reagent)

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